

Performance Showdown: Acid Blue 260 Versus Other Anthraquinone Dyes

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Compound of Interest

Compound Name: Acid blue 260

Cat. No.: B1343615

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For researchers, scientists, and drug development professionals seeking a comprehensive understanding of anthraquinone acid dye performance, this guide provides an objective comparison of **Acid Blue 260** against two other prominent anthraquinone dyes: Acid Blue 80 and Acid Red 82. This analysis, supported by experimental data, delves into their dyeing characteristics and fastness properties on protein and polyamide fibers, namely wool and nylon.

Anthraquinone dyes are a significant class of synthetic colorants renowned for their structural stability, vibrant shades, and generally good to excellent fastness properties.[1] Acid dyes, a subgroup within this class, are anionic and particularly effective for dyeing protein and polyamide fibers like wool, silk, and nylon.[2] This guide focuses on a comparative performance evaluation of **Acid Blue 260**, a brilliant blue dye, against the well-established Acid Blue 80 and the reddish-hued Acid Red 82.

Quantitative Performance Comparison

The following tables summarize the key performance indicators of **Acid Blue 260**, Acid Blue 80, and Acid Red 82 on wool and nylon substrates. The data is compiled from various technical data sheets and presented according to internationally recognized ISO and AATCC standards.

Table 1: Comparative Fastness Properties on Wool

Property	Standard	Acid Blue 260	Acid Blue 80	Acid Red 82
Light Fastness	ISO 105-B02	6-7[3]	5[4]	6[5]
Washing/Soaping Fastness (Staining)	ISO 105-C06	4[3]	4-5[4]	3-4[5]
Washing/Soaping Fastness (Fading)	ISO 105-C06	3-4[3]	4-5[4]	3[5]
Perspiration Fastness (Alkaline & Acid)	ISO 105-E04	5[3]	3-4[6]	3[5]

Table 2: Comparative Fastness Properties on Nylon

Property	Standard	Acid Blue 260	Acid Blue 80	Acid Red 82
Light Fastness	ISO 105-B02	6-7[7]	5	Data Not Available
Washing/Soaping Fastness (Staining)	ISO 105-C06	3-4[7]	4-5	Data Not Available
Washing/Soaping Fastness (Fading)	ISO 105-C06	5[7]	4-5	Data Not Available
Perspiration Fastness (Alkaline & Acid)	ISO 105-E04	5[7]	3	Data Not Available

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of dye performance. The following are the standard experimental protocols for dyeing and fastness testing of acid dyes

on wool and nylon.

Exhaust Dyeing of Wool and Nylon

This method involves dyeing the textile material in a dyebath with a specific liquor ratio, temperature, and pH.

- **Preparation of Dyebath:** A dyebath is prepared with the required amount of dye, water, and auxiliary chemicals. The pH is adjusted using acetic acid.
- **Dyeing Process:** The pre-wetted textile material is introduced into the dyebath. The temperature is gradually raised to the boil (for wool) or near boil (for nylon) and maintained for a specified duration to allow for dye exhaustion and fixation.
- **Rinsing and Drying:** After dyeing, the material is thoroughly rinsed with cold water to remove any unfixed dye and then dried at room temperature.

Fastness Testing

Light Fastness (ISO 105-B02): This test determines the resistance of the color to fading upon exposure to an artificial light source that simulates natural daylight.

- **Sample Preparation:** A specimen of the dyed fabric is mounted on a cardboard frame.
- **Exposure:** The specimen, along with a set of blue wool standards (rated 1-8), is exposed to a xenon arc lamp under controlled conditions of temperature and humidity.
- **Evaluation:** The fading of the specimen is assessed by comparing its change in color to that of the blue wool standards. The light fastness rating corresponds to the blue wool standard that shows a similar degree of fading.

Washing Fastness (ISO 105-C06): This test evaluates the resistance of the color to domestic or commercial laundering.

- **Sample Preparation:** A specimen of the dyed fabric is stitched together with a multifiber test fabric (containing strips of different fibers like acetate, cotton, nylon, polyester, acrylic, and wool).

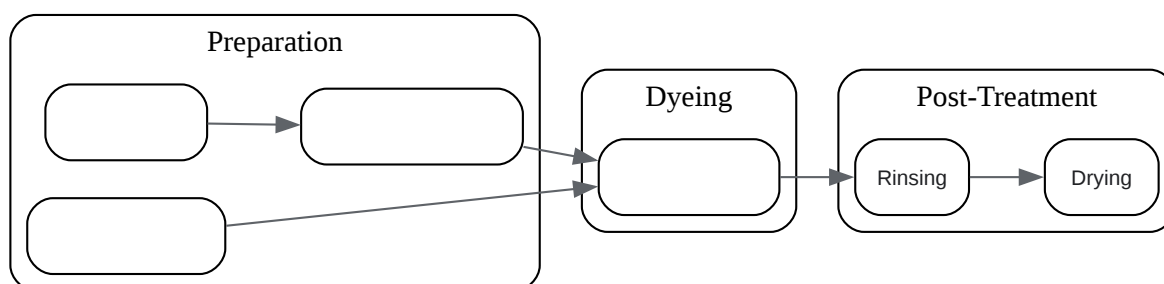
- **Washing Procedure:** The composite specimen is washed in a stainless-steel container with a specified amount of detergent solution and stainless-steel balls (to simulate mechanical action) at a defined temperature and time.
- **Evaluation:** The change in color of the dyed specimen (fading) and the degree of staining on each strip of the multifiber fabric are assessed using a grey scale. The ratings range from 1 (poor) to 5 (excellent).

Perspiration Fastness (ISO 105-E04): This test assesses the resistance of the color to the action of human perspiration.

- **Sample Preparation:** A specimen of the dyed fabric is placed between two pieces of undyed fabric (one of the same kind and a multifiber fabric).
- **Treatment:** The composite specimen is immersed in an artificial perspiration solution (either acidic or alkaline), squeezed, and placed between two plates under a specified pressure.
- **Incubation and Drying:** The apparatus is placed in an oven at a specific temperature for a set duration. After incubation, the specimen is removed and dried.
- **Evaluation:** The change in color of the specimen and the staining of the adjacent fabrics are evaluated using the grey scale.

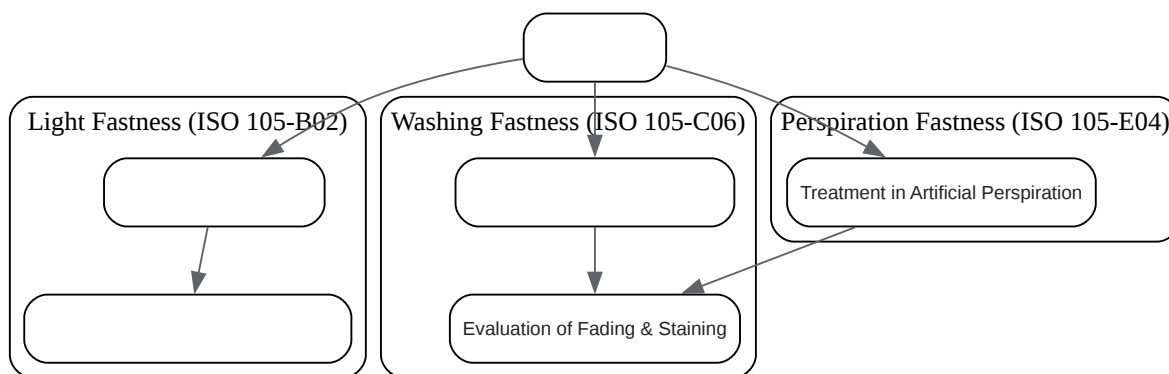
Visualizing the Workflow

To provide a clearer understanding of the experimental processes, the following diagrams illustrate the key workflows.



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Exhaust Dyeing Workflow



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Fastness Testing Workflow

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